

Physicochemical properties of 3-Cyclopentylpropanal (boiling point, solubility)

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Compound of Interest

Compound Name: 3-Cyclopentylpropanal

Cat. No.: B1600739

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Physicochemical Properties of 3-Cyclopentylpropanal: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physicochemical properties of **3-Cyclopentylpropanal**, with a specific focus on its boiling point and solubility. This document is intended to be a valuable resource for researchers and professionals in drug development and other scientific fields who may be working with this compound.

Core Physicochemical Data

The following table summarizes the key physicochemical properties of **3-Cyclopentylpropanal**. Due to a lack of readily available, experimentally determined data for the boiling point, an estimated value based on a structurally similar compound, octanal, is provided for reference.

Property	Value	Source
Molecular Formula	C ₈ H ₁₄ O	PubChem[1]
Molecular Weight	126.20 g/mol	PubChem[1]
Boiling Point (estimated)	~171 °C	Based on Octanal[2][3][4][5][6]
Solubility in Water	Very low (estimated at ~0.21 g/L)	Based on Octanal[4][7]
Solubility in Organic Solvents	Expected to be high in non-polar organic solvents	General Principles[8][9]
Flash Point	82 °C (179.6 °F) - closed cup	Sigma-Aldrich

In-Depth Analysis of Physicochemical Properties

Boiling Point

An experimentally verified boiling point for **3-Cyclopentylpropanal** is not readily available in peer-reviewed literature or major chemical databases. However, by examining a structurally analogous C8 aldehyde, n-octanal, we can provide a reasonable estimate. N-octanal, a straight-chain eight-carbon aldehyde, has a reported boiling point of 171 °C.[2][3][4][5][6] The presence of the cyclopentyl ring in **3-Cyclopentylpropanal** may introduce some variance due to changes in molecular shape and intermolecular forces, but the boiling point is expected to be in a similar range.

Solubility

The solubility of aldehydes is largely dictated by the length of their carbon chain.[8][9]

- Water Solubility: Aldehydes with short carbon chains (up to four carbons) are relatively soluble in water due to the ability of the polar carbonyl group to form hydrogen bonds with water molecules.[8] However, as the hydrocarbon portion of the molecule increases in size, the non-polar character dominates, leading to a significant decrease in water solubility.[8][9] **3-Cyclopentylpropanal**, with a total of eight carbon atoms, is therefore expected to have very low solubility in water. For comparison, the solubility of n-octanal in water is reported to be approximately 0.21 g/L.[4][7]

- Solubility in Organic Solvents: In contrast to its low water solubility, **3-Cyclopentylpropanal** is expected to be readily soluble in a wide range of common organic solvents. This includes non-polar solvents such as hexane and toluene, as well as more polar organic solvents like ethanol, diethyl ether, and acetone. This is due to the principle of "like dissolves like," where the non-polar alkyl and cycloalkyl groups of the aldehyde interact favorably with the non-polar solvent molecules.

Experimental Protocols

The following are detailed methodologies for the experimental determination of the boiling point and solubility of a liquid organic compound such as **3-Cyclopentylpropanal**.

Determination of Boiling Point (Thiele Tube Method)

This micro method is suitable for determining the boiling point of a small quantity of a liquid.

Apparatus:

- Thiele tube
- Thermometer (0-200 °C range)
- Capillary tubes (sealed at one end)
- Small test tube (e.g., a Durham tube)
- Rubber band or wire to attach the test tube to the thermometer
- Heating mantle or Bunsen burner
- Mineral oil or silicone oil

Procedure:

- Fill the Thiele tube with mineral or silicone oil to a level just above the top of the side arm.
- Add a small amount (approximately 0.5 mL) of **3-Cyclopentylpropanal** to the small test tube.

- Place a capillary tube, with the sealed end facing up, into the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band or wire, ensuring the bottom of the test tube is level with the thermometer bulb.
- Immerse the thermometer and the attached test tube into the oil in the Thiele tube, making sure the sample is below the oil level.
- Gently heat the side arm of the Thiele tube. The design of the tube will ensure uniform heating of the oil bath through convection.
- As the temperature rises, a slow stream of bubbles will emerge from the open end of the capillary tube.
- Continue gentle heating until a rapid and continuous stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube. Record this temperature.

Determination of Solubility

This protocol outlines a qualitative method for assessing the solubility of **3-Cyclopentylpropanal** in various solvents.

Apparatus:

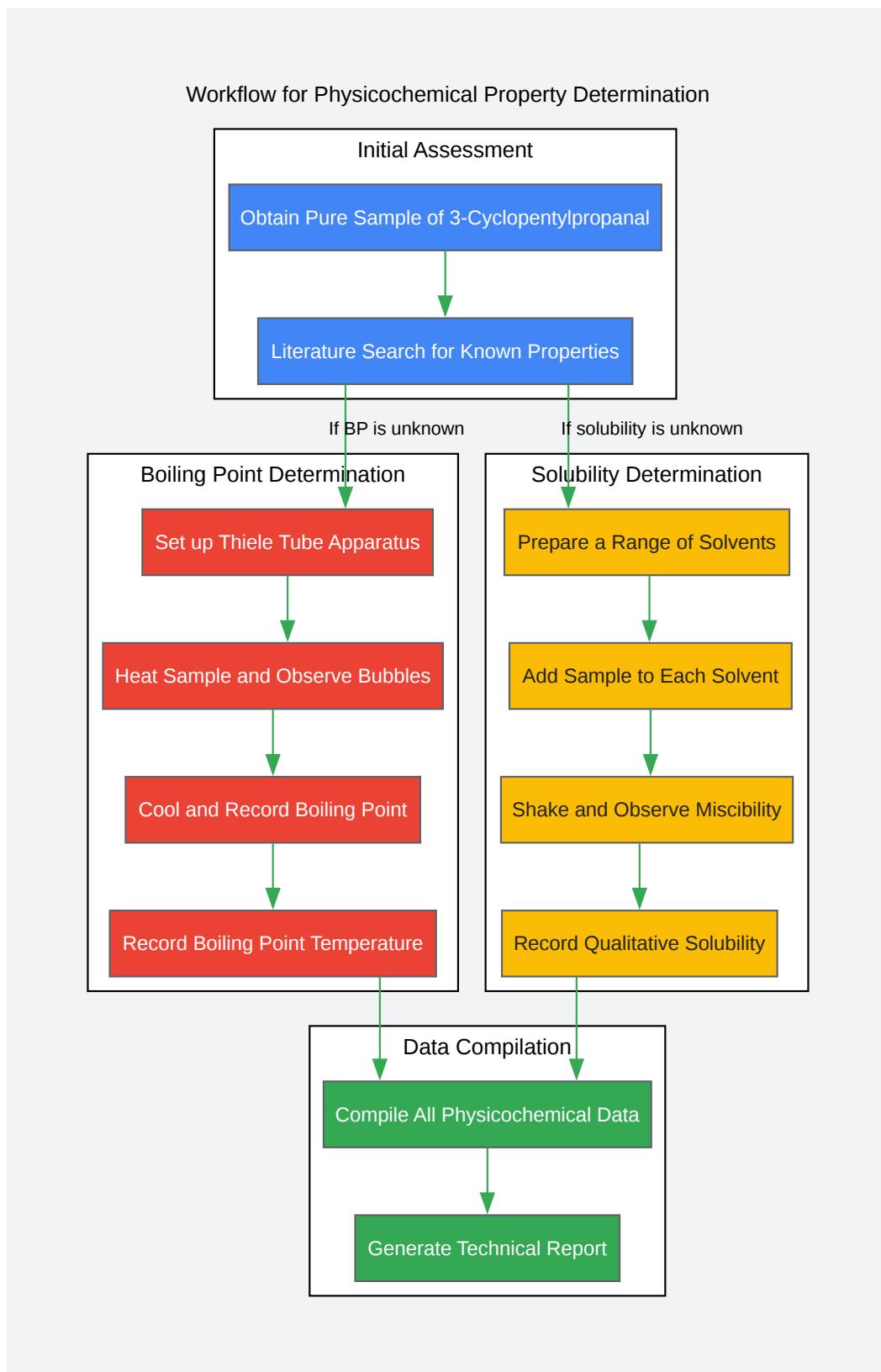
- Small test tubes
- Graduated pipettes or droppers
- Vortex mixer (optional)
- A range of solvents (e.g., water, ethanol, hexane, toluene)

Procedure:

- Label a series of test tubes, one for each solvent to be tested.
- Add 1 mL of a specific solvent to its corresponding labeled test tube.
- To each test tube, add a small, measured amount of **3-Cyclopentylpropanal** (e.g., 0.1 mL or a few drops).
- Stopper and vigorously shake or vortex each test tube for approximately 30 seconds to 1 minute.
- Allow the test tubes to stand and observe the contents.
- Record the solubility based on the following observations:
 - Soluble: A clear, homogeneous solution is formed with no visible separation of layers or cloudiness.
 - Partially Soluble: The solution is cloudy, or two layers are present, but the volume of the solute layer has noticeably decreased.
 - Insoluble: Two distinct layers are clearly visible, or the solute remains as undissolved droplets.
- For a more quantitative assessment, a known mass of the aldehyde can be added incrementally to a known volume of the solvent until saturation is reached.

Visualizations

The following diagrams illustrate the logical workflow for determining the physicochemical properties of a compound like **3-Cyclopentylpropanal**.



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Caption: Workflow for determining physicochemical properties.

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